

# Solubility Profile of Phosphocholine Chloride Calcium Salt Tetrahydrate: A Technical Guide

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## Compound of Interest

**Compound Name:** *Phosphocholine chloride calcium salt tetrahydrate*

**Cat. No.:** *B1147120*

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This technical guide provides a comprehensive overview of the solubility of **phosphocholine chloride calcium salt tetrahydrate** in two common laboratory solvents: water and dimethyl sulfoxide (DMSO). This document consolidates available data, presents detailed experimental protocols for solubility determination, and visualizes relevant biological and experimental workflows.

## Core Topic: Solubility of Phosphocholine Chloride Calcium Salt Tetrahydrate

**Phosphocholine chloride calcium salt tetrahydrate** is a phospholipid derivative utilized in biochemical research, particularly in studies related to cell membranes and signaling pathways. [1] Its solubility is a critical parameter for its application in drug delivery systems, cosmetic formulations, and as a component in cell culture media.[2]

## Quantitative Solubility Data

The solubility of **phosphocholine chloride calcium salt tetrahydrate** varies in the literature, which may be attributed to slight batch-to-batch variations or different experimental conditions. The compound is generally considered soluble in water and insoluble in DMSO and ethanol.[3] [4]

Solvent	Reported Solubility	Appearance of Solution
Water	66 mg/mL[3]	-
100 mg/mL	Clear to hazy, colorless to faintly yellow	
294 mg/mL	Clear, colorless	
203.458 g/L (at 20°C)[5][6]	-	
1 M (at 20°C)	Clear, colorless	
DMSO	Insoluble[3][4]	-

Note: The use of fresh, anhydrous DMSO is recommended as absorbed moisture can reduce the solubility of compounds.[3]

## Experimental Protocols for Solubility Determination

The following protocols outline standard methodologies for determining the solubility of a compound like **phosphocholine chloride calcium salt tetrahydrate**.

### Method 1: Equilibrium Shake-Flask Method (Thermodynamic Solubility)

This method is considered the gold standard for determining thermodynamic solubility as it measures the concentration of a saturated solution at equilibrium.

Materials:

- **Phosphocholine chloride calcium salt tetrahydrate**
- Solvent (e.g., deionized water)
- Volumetric flasks
- Orbital shaker or rotator
- Temperature-controlled environment (e.g., incubator or water bath)

- Centrifuge
- Syringe filters (e.g., 0.45 µm)
- Analytical method for quantification (e.g., HPLC, UV-Vis spectrophotometry)

**Procedure:**

- Add an excess amount of the compound to a known volume of the solvent in a sealed container. The excess solid should be clearly visible.
- Agitate the mixture at a constant temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.<sup>[7][8]</sup>
- After the incubation period, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant. To remove any undissolved solid, centrifuge the sample and/or filter it through a syringe filter.
- Quantify the concentration of the dissolved compound in the filtrate using a suitable and validated analytical technique.

## Method 2: Kinetic Solubility Assay using DMSO Stock

This high-throughput method is often used in early drug discovery to assess the solubility of compounds from a DMSO stock solution.

**Materials:**

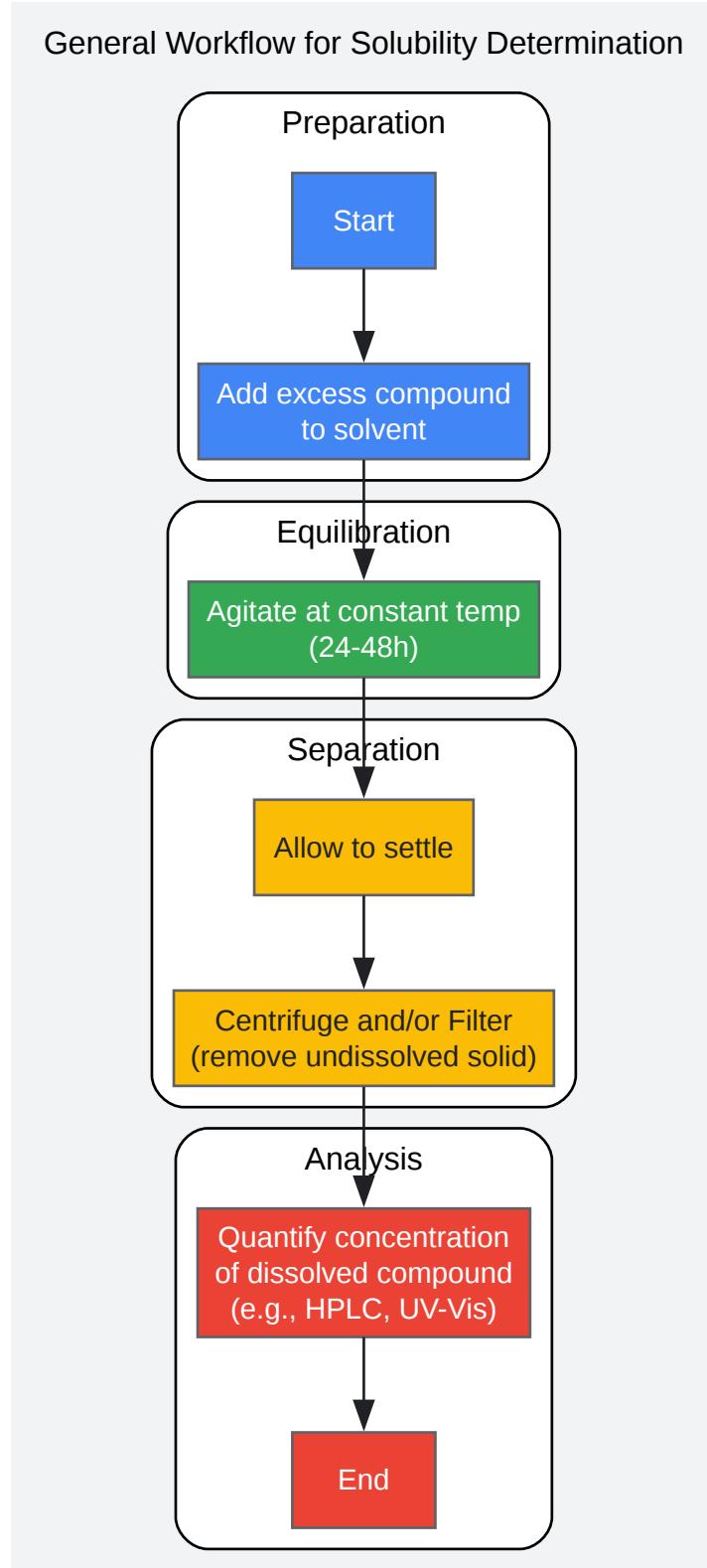
- A concentrated stock solution of the compound in DMSO.
- Aqueous buffer (e.g., Phosphate-Buffered Saline, PBS).
- 96-well microplates.
- Plate reader (nephelometry or UV-Vis).

**Procedure:**

- Prepare a high-concentration stock solution of the compound in 100% DMSO.
- Dispense the aqueous buffer into the wells of a microplate.
- Add a small volume of the DMSO stock solution to the buffer-containing wells. The final DMSO concentration should typically be low (e.g., 1-5%) to minimize its effect on solubility.
- Mix the solutions and allow them to incubate for a set period (e.g., 1-2 hours) at a controlled temperature.
- Measure the turbidity or light scattering of the solutions in a plate reader. The point at which precipitation is observed indicates the kinetic solubility limit.

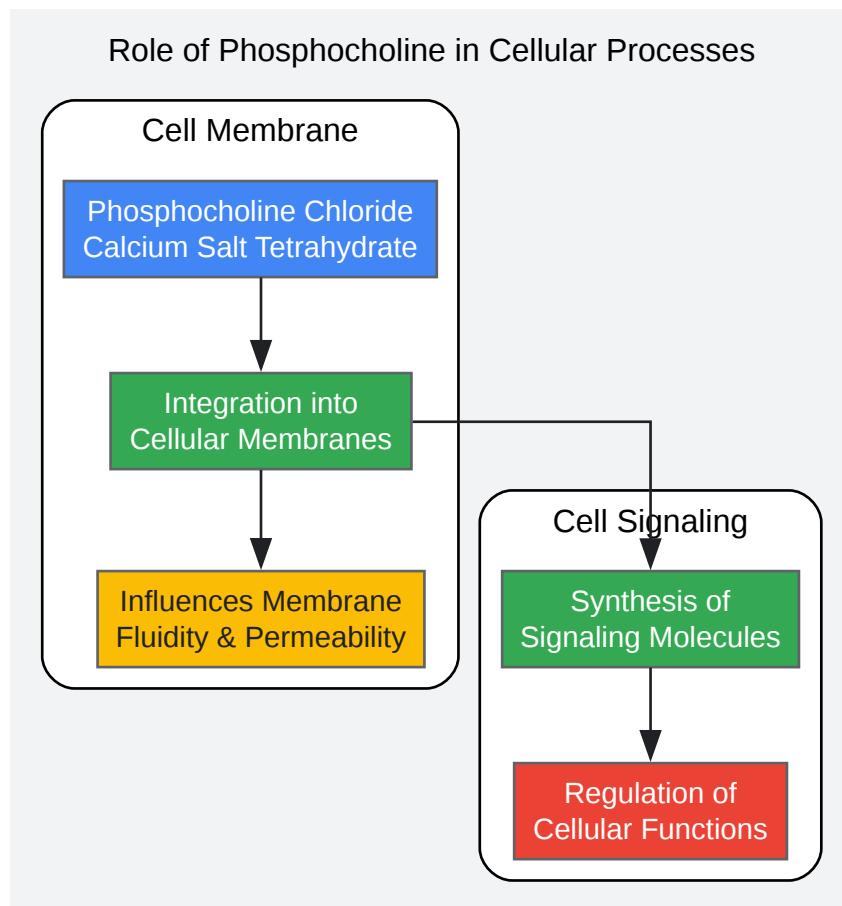
## Visualizations

## Experimental and Biological Workflows



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Caption: Workflow for the Shake-Flask Solubility Method.



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Caption: Biological Roles of Phosphocholine.

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